

Comparing the efficacy of different synthesis routes for Decanophenone

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Compound of Interest

Compound Name: Decanophenone

Cat. No.: B1668281

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A Comparative Analysis of Synthetic Routes to Decanophenone

For Researchers, Scientists, and Drug Development Professionals

Decanophenone, also known as 1-phenyl-1-decanone, is a long-chain aromatic ketone with applications in various fields, including organic synthesis and as a building block for more complex molecules. The efficient synthesis of this compound is of significant interest to researchers. This guide provides a comparative overview of two primary synthetic routes to **Decanophenone**: Friedel-Crafts acylation and a two-step approach involving a Grignard reaction followed by oxidation. The objective is to furnish researchers with the necessary data and methodologies to select the most suitable synthesis strategy for their specific needs.

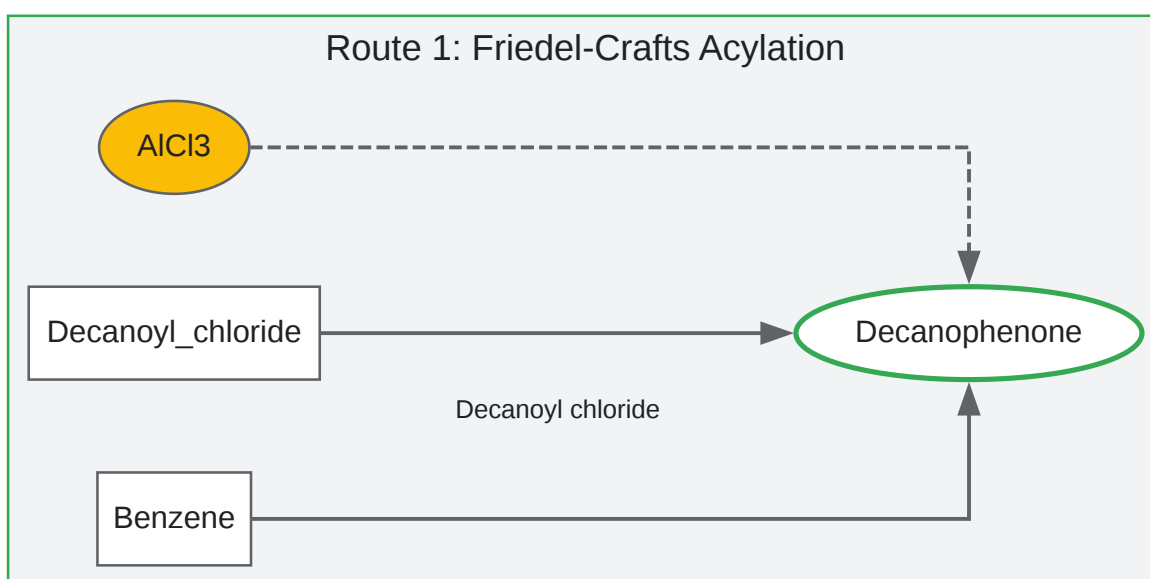
Data Presentation: A Head-to-Head Comparison

The following table summarizes the key quantitative data for the two distinct synthetic routes to **Decanophenone**, offering a clear comparison of their performance metrics.

Parameter	Route 1: Friedel-Crafts Acylation	Route 2: Grignard Reaction & Oxidation
Starting Materials	Benzene, Decanoyl chloride	Benzaldehyde, 1-Bromononane, Magnesium
Key Reagents	Aluminum chloride (AlCl_3)	Diethyl ether, Oxidizing agent (e.g., KIO_3)
Overall Yield	~90% (estimated for analogous reactions)[1][2]	56-86% (calculated from two steps)[3]
Reaction Steps	One	Two
Key Advantages	Direct, one-step synthesis	Milder conditions for the Grignard step
Key Disadvantages	Use of a strong Lewis acid, potential for side reactions	Two-step process, requires isolation of intermediate

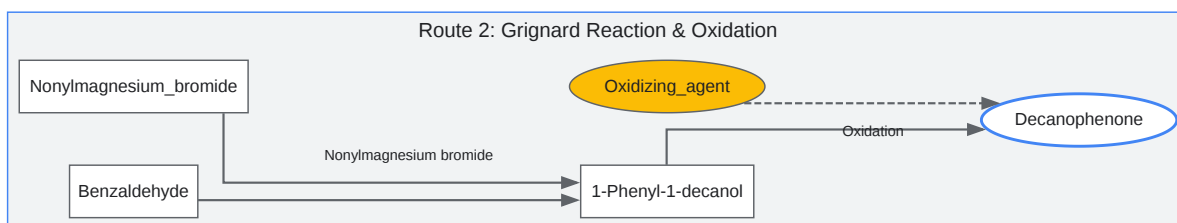
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the chemical transformations and the general experimental workflows for the two synthetic routes.



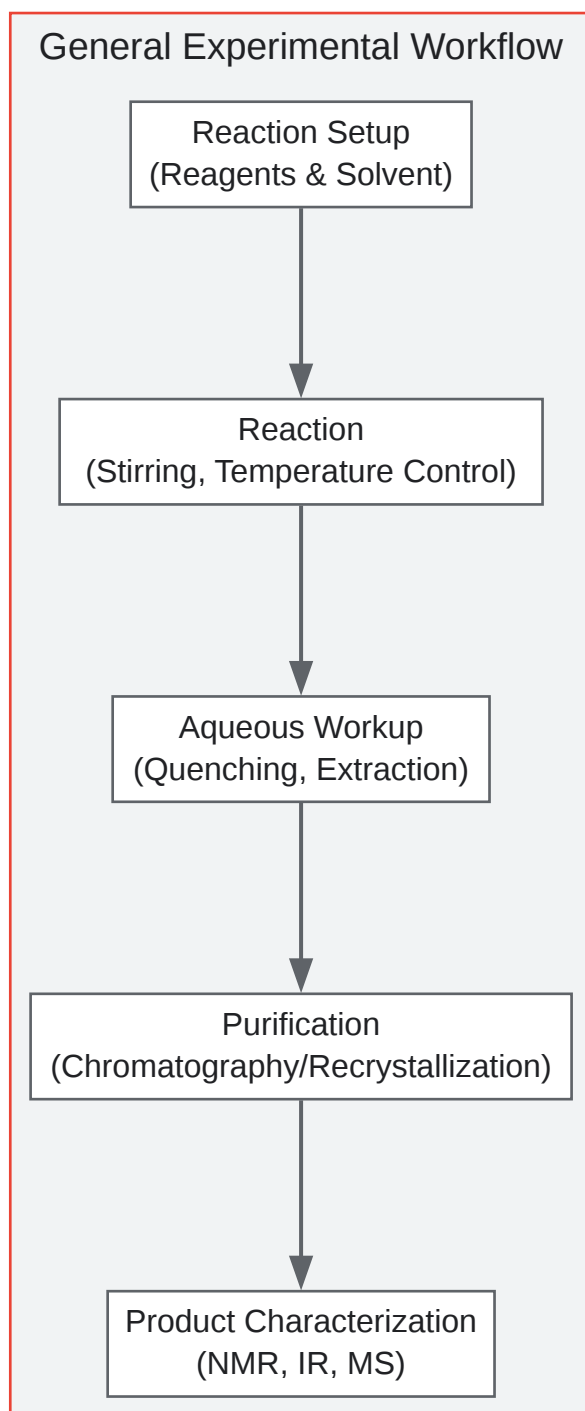
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Caption: Reaction scheme for the Friedel-Crafts acylation of benzene.



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Caption: Reaction scheme for the Grignard reaction followed by oxidation.



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